

Application of 3-(2-Methoxyethoxy)propylamine in the Synthesis of Disperse Dyes

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Compound of Interest

Compound Name: 3-(2-Methoxyethoxy)propylamine

Cat. No.: B1266703

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Introduction

3-(2-Methoxyethoxy)propylamine is a versatile primary amine that serves as a crucial intermediate in the synthesis of various chemical compounds. In the realm of textile chemistry, it is notably employed in the production of specific disperse dyes. Disperse dyes are non-ionic colorants with low water solubility, making them ideal for dyeing hydrophobic synthetic fibers such as polyester, nylon, and acetate. The incorporation of the **3-(2-methoxyethoxy)propylamine** moiety into the dye structure can influence its dyeing properties, including shade, fastness, and affinity for the fiber. This document provides detailed application notes and protocols regarding the use of **3-(2-Methoxyethoxy)propylamine** in the synthesis of disperse dyes, with a specific focus on its role in the production of C.I. Disperse Blue 60.

Application in Anthraquinone Dyes: Synthesis of C.I. Disperse Blue 60

One of the primary applications of **3-(2-Methoxyethoxy)propylamine** in the dye industry is in the synthesis of C.I. Disperse Blue 60, a bright turquoise blue dye known for its good fastness properties on polyester fabrics.^{[1][2]} The molecular structure of C.I. Disperse Blue 60 is an anthraquinone derivative, and **3-(2-Methoxyethoxy)propylamine** is introduced in the final stage of the synthesis through a condensation reaction.^{[1][3]}

The manufacturing process of C.I. Disperse Blue 60 involves a multi-step synthesis to create a complex anthraquinone intermediate, which is then reacted with **3-(2-**

Methoxyethoxy)propylamine.[1][3] The IUPAC name for the final dye is 4,11-diamino-2-(3-methoxypropyl)naphtho[2,3-f]isoindole-1,3,5,10-tetrone.[4]

Chemical Structure of C.I. Disperse Blue 60

Caption: Chemical Structure of C.I. Disperse Blue 60.

Synthesis Pathway

The overall synthesis of C.I. Disperse Blue 60 is complex, starting from 1,4-diaminoanthraquinone. The key final step, which directly involves **3-(2-methoxyethoxy)propylamine**, is a condensation reaction with a pre-formed anthraquinone intermediate.



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Caption: Synthesis pathway of C.I. Disperse Blue 60.

Experimental Protocols

Protocol 1: Synthesis of C.I. Disperse Blue 60 via Condensation

This protocol details the final condensation step in the synthesis of C.I. Disperse Blue 60, where **3-(2-Methoxyethoxy)propylamine** is reacted with the pre-synthesized anthraquinone intermediate.

Materials:

- 1,4-diamino-2,3-dicyanoanthraquinone intermediate (10 parts by weight)
- Absolute ethanol (20-60 parts by volume)

- **3-(2-Methoxyethoxy)propylamine** (γ -methoxypropylamine)
- Reaction flask equipped with a stirrer and condenser
- Heating mantle
- Filtration apparatus

Procedure:

- To a reaction flask, add 20-60 parts of absolute ethanol.
- Add 10 parts of the dry 1,4-diamino-2,3-dicyanoanthraquinone intermediate powder to the ethanol and stir to create a uniform suspension.
- Add **3-(2-Methoxyethoxy)propylamine** to the reaction mixture. The stoichiometric amount will depend on the precise structure of the intermediate.
- Heat the reaction mixture to 60-80°C with continuous stirring.
- Maintain the reaction at this temperature until completion. The reaction progress can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture.
- The solid product is collected by filtration.
- The resulting filter cake is washed and dried to yield the final product, C.I. Disperse Blue 60.
[3]

Protocol 2: General Procedure for Azo Disperse Dye Synthesis

While the primary documented use of **3-(2-Methoxyethoxy)propylamine** is in the synthesis of an anthraquinone dye, its chemical structure as a primary amine also allows it to potentially act as a coupling component in the synthesis of azo disperse dyes. Azo dyes are formed through the reaction of a diazonium salt with a coupling component. The following is a general protocol for such a synthesis.

Materials:

- Aromatic amine (for diazotization), e.g., 4-nitroaniline (10 mmol)
- Concentrated hydrochloric acid
- Sodium nitrite
- **3-(2-Methoxyethoxy)propylamine** (coupling component, 10 mmol)
- Ethanol
- Sodium hydroxide
- Ice bath
- Beakers and stirring equipment

Procedure:**Part A: Diazotization of Aromatic Amine**

- Dissolve the aromatic amine (10 mmol) in concentrated hydrochloric acid (e.g., 4 mL for aniline).[5]
- Cool the solution to 0-5°C in an ice bath.
- Prepare a cold solution of sodium nitrite (e.g., 0.7 g in 10 mL of water) and slowly add it to the amine solution while maintaining the temperature below 5°C.[5]
- Stir the mixture for a short period to ensure complete formation of the diazonium salt.

Part B: Coupling Reaction

- In a separate beaker, dissolve **3-(2-Methoxyethoxy)propylamine** (10 mmol) in ethanol (e.g., 15 mL) containing sodium hydroxide (e.g., 1.2 g).[5]
- Cool this solution in an ice bath.

- Slowly add the cold diazonium salt solution from Part A to the cold solution of **3-(2-Methoxyethoxy)propylamine** with vigorous stirring.
- Continue stirring the reaction mixture at room temperature for approximately 30 minutes.[5]
- The precipitated azo dye is then collected by filtration, washed with water, and dried.

Data Presentation

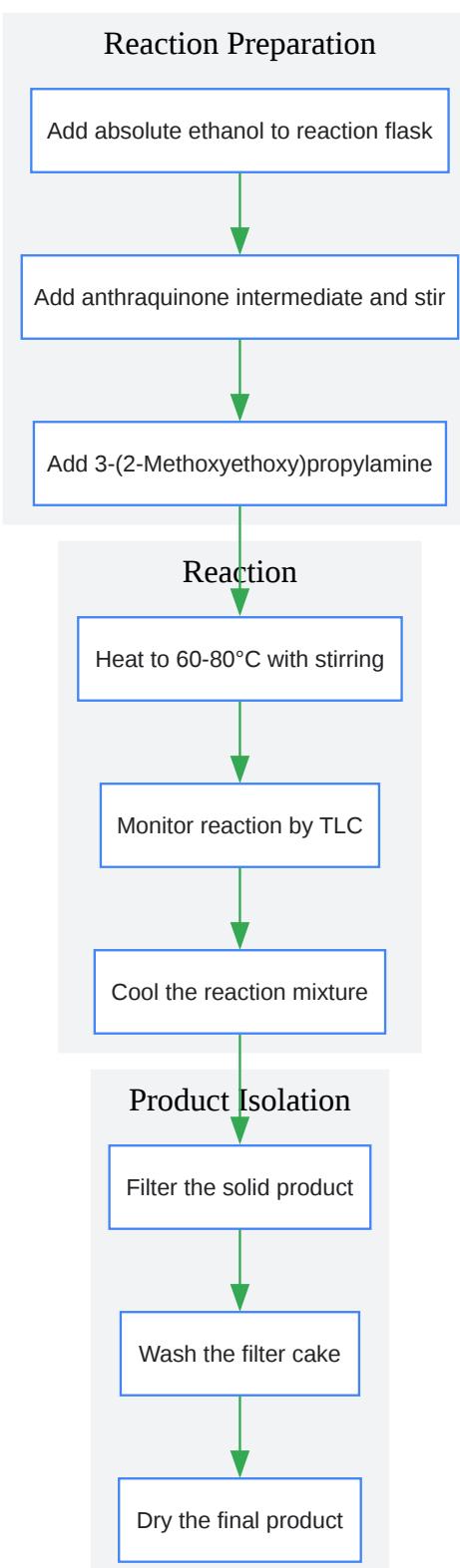
The performance of a disperse dye is evaluated by its fastness properties on a specific fabric, typically polyester. The following table summarizes the reported fastness properties of C.I. Disperse Blue 60. The ratings are based on a scale of 1 to 5 (or 1 to 8 for light fastness), where a higher number indicates better fastness.

Fastness Property	ISO Standard Rating	AATCC Standard Rating
Light Fastness	7	7-8
Washing Fastness (Fading)	4-5	5
Washing Fastness (Staining)	4-5	4-5
Perspiration Fastness (Fading)	5	5
Perspiration Fastness (Staining)	4-5	4-5
Ironing Fastness (Fading)	4-5	-
Ironing Fastness (Staining)	3-4	-

Table compiled from data in World Dye Variety.[1]

Visualization of Experimental Workflow

Workflow for C.I. Disperse Blue 60 Synthesis (Final Step)



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Caption: Experimental workflow for the condensation step.

Conclusion

3-(2-Methoxyethoxy)propylamine is a key intermediate in the synthesis of the anthraquinone-based C.I. Disperse Blue 60. Its role in the final condensation step is critical for the formation of the final dye molecule. The protocols provided offer a detailed methodology for this specific application and a general framework for its potential use in the synthesis of azo disperse dyes. The excellent fastness properties of C.I. Disperse Blue 60 highlight the successful incorporation of this amine into a high-performance disperse dye structure. Further research could explore the synthesis of novel azo disperse dyes using **3-(2-Methoxyethoxy)propylamine** as a coupling component to investigate the impact of its unique ether and amine functionalities on the resulting dye properties.

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